

Technical Support Center: 3-Nitro-Valine Storage & Handling

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Compound of Interest

Compound Name: Valine, 3-nitro-

CAS No.: 170454-20-3

Cat. No.: B1143128

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Product Identity: 3-Nitro-Valine (Also:

-Nitrovaline) CAS: 170454-20-3 Molecular Formula:

SMILES: CC(=O)(C)C(N)C(O)=O^[1]^[2]

Executive Summary for the Application Scientist

3-Nitro-Valine is a specialized valine derivative where the

-methine hydrogen is replaced by a nitro group.^[1] This creates a tertiary nitro center, significantly altering the electronic environment compared to native valine. While tertiary nitroalkanes are generally resistant to oxidative degradation, the proximity of the zwitterionic amino acid backbone introduces specific vulnerabilities:

- Thermal Instability: The C-NO

bond in crowded tertiary centers is susceptible to homolytic cleavage at elevated temperatures.^[1]

- Hygroscopic Degradation: Like most amino acid salts, it attracts moisture, which can catalyze hydrolysis or facilitate decarboxylation pathways.^[1]
- Photochemical Sensitivity: Nitro compounds often undergo photochemical rearrangements (e.g., nitro-nitrite rearrangement) upon UV exposure.^[1]

Part 1: The "Golden Standard" Storage Protocol

This protocol is a self-validating system.^[1] If the physical appearance of your sample deviates from the initial state (typically an off-white to pale yellow powder) after following these steps, a breach in the cold chain or seal integrity has occurred.

1. Arrival & Initial Inspection

- **Temperature Check:** The product must arrive on blue ice or dry ice. If the pack is at room temperature (RT) upon arrival, flag the lot for immediate purity verification (NMR/LC-MS).
- **Visual Check:** Inspect for "caking."^[1] Free-flowing powder indicates good integrity.^[1] Clumps suggest moisture ingress during transit.^[1]

2. The Aliquoting Workflow (Inert Atmosphere)

Do not store the bulk bottle at -20°C and repeatedly thaw. This freeze-thaw cycling condenses atmospheric moisture into the hygroscopic powder.^[1]

Step-by-Step Aliquoting:

- **Equilibrate:** Allow the sealed manufacturer vial to reach room temperature inside a desiccator (prevents condensation on the cold powder).
- **Environment:** Work in a glove box or a nitrogen-flushed glove bag.^[1] If unavailable, use a rapid workflow in a fume hood with minimal exposure.
- **Vessel:** Use amber glass vials with PTFE-lined screw caps. Avoid clear plastic, which is permeable to moisture and UV.^[1]
- **Seal:** Parafilm is insufficient for long-term storage.^[1] Use Argon backfilling before capping.^[1] Argon is heavier than air and blankets the powder more effectively than Nitrogen.^[1]

3. Long-Term Storage Conditions

Parameter	Specification	Scientific Rationale
Temperature	-20°C (± 5°C)	Slows kinetic degradation of the C-NO bond and prevents decarboxylation.[1]
Atmosphere	Argon or N	Prevents oxidative degradation and moisture absorption.[1]
Light	Dark / Amber Vial	Mitigates nitro-nitrite photochemical rearrangement.
Desiccant	Silica Gel Packet	Secondary defense against moisture if the primary seal fails.[1]

Part 2: Handling & Solubility Troubleshooting

Solubility Profile

Users often struggle with dissolving nitro-amino acids due to the competing polarity of the nitro group and the zwitterionic backbone.[1]

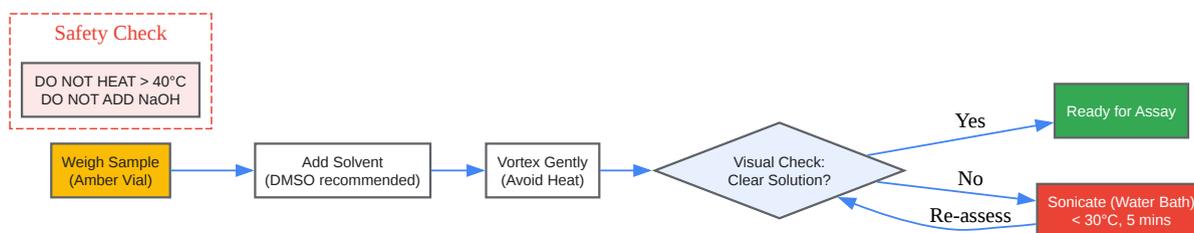
- Water: Moderate solubility, but pH dependent.[1]
- DMSO: Excellent solubility (Recommended for stock solutions).[1]
- Methanol/Ethanol: Good solubility.[1][3]

Critical Warning - Avoid Strong Bases: Do not use strong bases (NaOH, KOH) to assist dissolution.[1] The electron-withdrawing nitro group increases the acidity of the

-proton (though less so in 3-nitrovaline due to the quaternary

-carbon, inductive effects still apply).[1] Strong bases can trigger retro-aldol type decomposition or elimination reactions, destroying the molecule.[1]

Experimental Workflow: Preparation of Stock Solution



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Caption: Logical workflow for solubilizing 3-nitro-valine without compromising chemical integrity.

Part 3: Frequently Asked Questions (Troubleshooting)

Q1: My 3-Nitro-Valine sample has turned from off-white to a dark orange/brown. Is it still usable?

- Diagnosis: The color shift indicates degradation.[1] Nitro compounds often liberate nitrogen oxides (NO) or form azo-coupling byproducts upon decomposition, which are highly colored.[1]
- Action: Discard the sample. The effective concentration is unknown, and the degradation products (likely reactive radical species) will interfere with biological assays.

Q2: Can I autoclave a buffer containing 3-Nitro-Valine?

- Answer: Absolutely not.
- Reasoning: Autoclaving (121°C, high pressure) will likely cause thermal cleavage of the C-NO bond or decarboxylation.[1]
- Solution: Prepare the stock solution in DMSO or water and sterilize via 0.22

m filtration (PES or PVDF membranes are compatible).[1] Add to media after the media has been autoclaved and cooled.[1]

Q3: I need to use this in a cell culture assay. What is the stability in culture media (pH 7.4)?

- Stability: The compound is reasonably stable at physiological pH (7.[1]4) for 24-48 hours at 37°C.
- Best Practice: Make fresh stock solutions immediately before treatment.[1] Do not store diluted aliquots in media, as the amine components in the media can react with any trace decomposition products over time.

Q4: Why does the safety data sheet (SDS) mention "Explosion Risk"?

- Context: This is a standard hazard classification for aliphatic nitro compounds [1].[1] While 3-Nitro-Valine is a stable solid in small research quantities (mg scale), bulk heating or confinement can lead to rapid decomposition.[1]
- Safety Protocol: Never heat the solid powder in a closed vessel.

References

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- Carl Roth. Safety Data Sheet: Nitro-substituted Amino Acids Guidelines.

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Sources

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